

Essential Safety and Logistical Guide for Handling Enalapril Diketopiperazine

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Compound of Interest

Compound Name: **Enalapril Diketopiperazine**

Cat. No.: **B127858**

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This guide provides comprehensive safety protocols and logistical plans for the handling and disposal of **Enalapril Diketopiperazine**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is crucial for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Physicochemical Properties

Enalapril Diketopiperazine is classified as an irritant and is suspected of damaging fertility or the unborn child^[1]. It can cause skin, eye, and respiratory irritation^[1].

Physicochemical Data:

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₆ N ₂ O ₄	[1] [2] [3] [4]
Molecular Weight	358.43 g/mol	[3] [4] [5]
CAS Number	115729-52-7	[1] [2] [3] [4]
Appearance	Solid (powder)	[2] [6]
Melting Point	93-94°C	[7]
Boiling Point	562.9 ± 50.0 °C (Predicted)	[7]
Density	1.22 ± 0.1 g/cm ³ (Predicted)	[7]

GHS Hazard Classification:

Hazard Class	Category	GHS Code
Skin Irritation	2	H315
Eye Irritation	2A	H319
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335
Reproductive toxicity	2	H361

Source:[[1](#)]

Personal Protective Equipment (PPE)

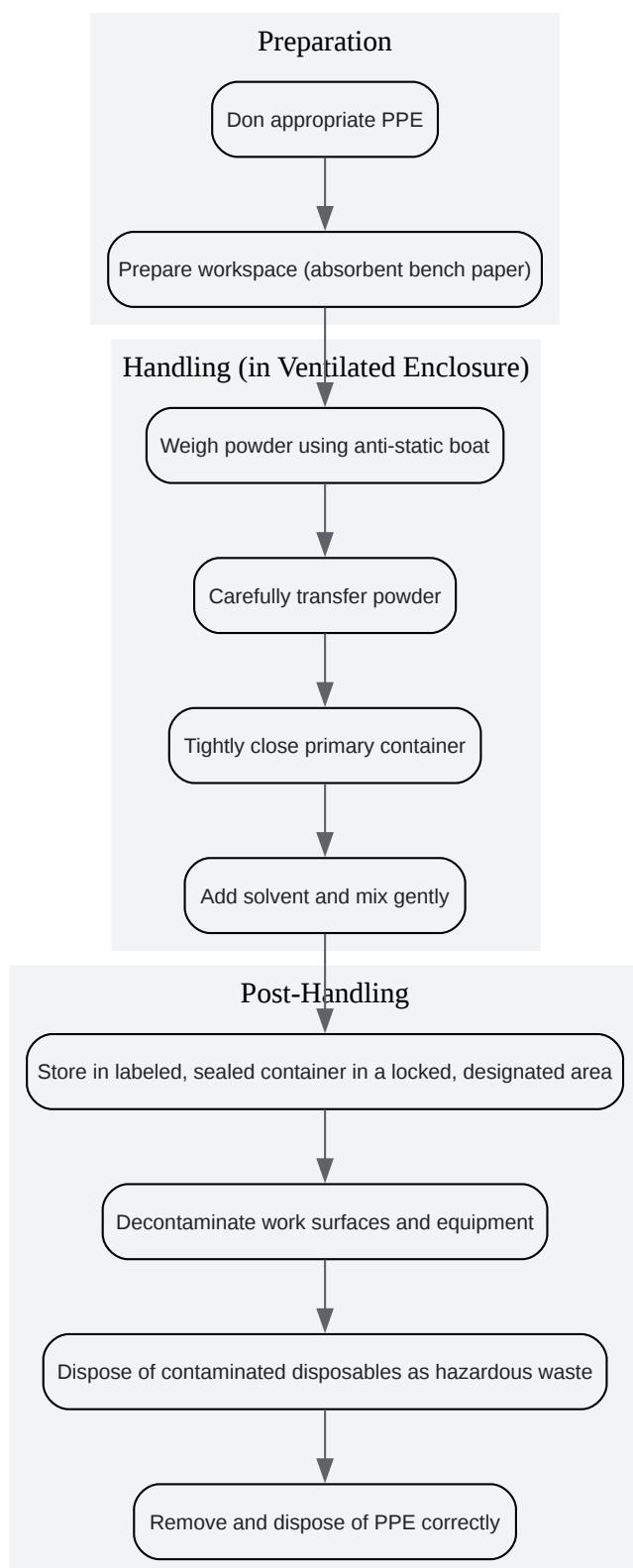
The selection of appropriate PPE is the first line of defense against exposure. The following table outlines the minimum PPE requirements for various activities involving **Enalapril Diketopiperazine**.

Activity	Required PPE	Rationale
Handling Powders (Weighing, Compounding)	Double nitrile gloves, disposable low-permeability gown, safety goggles with side-shields or face shield, N95 respirator.	Prevents inhalation of airborne particles and minimizes skin and eye contact[2][6][8][9].
Handling Solutions	Nitrile gloves, lab coat, safety glasses with side-shields.	Reduces the risk of exposure from splashes and incidental contact[6][8].
Spill Cleanup	Double nitrile gloves, disposable gown, safety goggles and face shield, appropriate respirator.	Protects against concentrated exposure during cleanup operations[6][8].
Disposal of Contaminated Waste	Nitrile gloves.	Prevents direct contact with contaminated materials[6].

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Enalapril Diketopiperazine** is essential to minimize risk.

Workflow for Safe Handling



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Caption: Workflow for the safe handling of **Enalapril Diketopiperazine**.

Detailed Protocol:

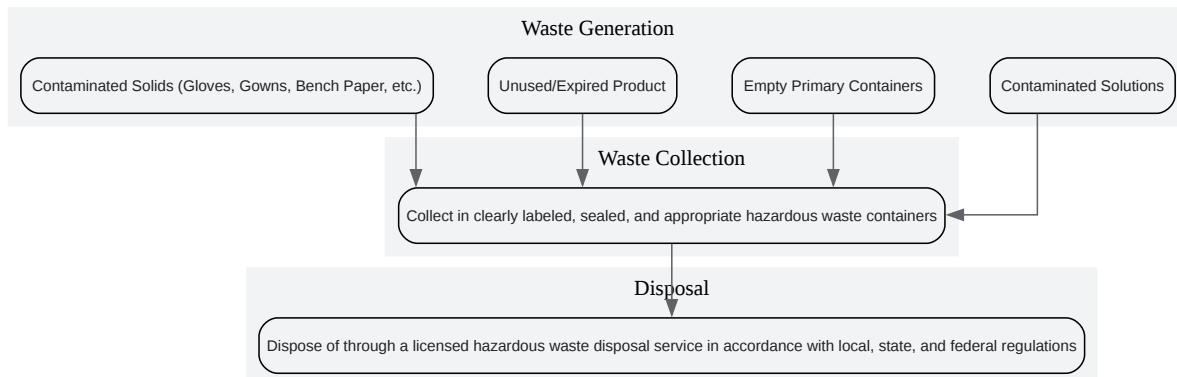
- Preparation:
 - Before beginning any work, ensure all necessary PPE is worn correctly[6].
 - Prepare the designated workspace by laying down absorbent bench paper to contain any potential spills[6].
- Handling Powders (Weighing):
 - All handling of **Enalapril Diketopiperazine** powder must be conducted within a certified chemical fume hood or a ventilated balance enclosure to control dust[6].
 - Use anti-static weigh boats or paper to minimize electrostatic dispersal of the powder.
 - Use a dedicated spatula for transferring the powder.
 - Immediately after weighing, securely close the primary container[6].
- Solubilization:
 - Add the solvent to the vessel containing the weighed powder.
 - Ensure the container is securely capped before mixing, which can be done by gentle swirling or, if necessary, using a sonicator or vortex mixer.
- Storage:
 - Store **Enalapril Diketopiperazine** in a clearly labeled, tightly sealed container[8].
 - The storage area should be a locked, designated, dry, cool, and well-ventilated place[8]. Recommended storage temperatures vary, with sources suggesting 2-8°C, -20°C, and +5°C[3][4][10]. Consult the supplier's specific recommendations.
- Decontamination:
 - After handling, thoroughly wipe down the balance, spatula, and all work surfaces with an appropriate cleaning agent, such as 70% ethanol.

- Dispose of all contaminated disposables, including bench paper and cleaning materials, as hazardous pharmaceutical waste[6].

Disposal Plan

Proper disposal of **Enalapril Diketopiperazine** and associated contaminated waste is critical to prevent environmental contamination and accidental exposure.

Waste Segregation and Disposal Workflow



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Caption: Disposal workflow for **Enalapril Diketopiperazine** waste.

Disposal Protocol:

- Waste Identification: All materials that have come into contact with **Enalapril Diketopiperazine**, including unused product, contaminated PPE, labware, and cleaning materials, must be treated as hazardous waste[6].
- Containment:

- Collect all solid waste in a designated, leak-proof, and clearly labeled hazardous waste container.
- Collect liquid waste in a separate, compatible, and labeled hazardous waste container.
- Disposal:
 - Dispose of all waste containing **Enalapril Diketopiperazine** through an approved hazardous waste disposal program[11].
 - Ensure compliance with all institutional, local, and national regulations for chemical waste disposal. Do not dispose of this chemical down the drain or in regular trash.

Emergency Procedures

Spill Response:

- Evacuate: Immediately alert others and evacuate all non-essential personnel from the spill area[6].
- Communicate: Report the spill to the laboratory supervisor.
- Secure the Area: Restrict access to the spill area. Ensure the area is well-ventilated.
- Contain:
 - For powders, gently cover the spill with a damp paper towel to prevent the powder from becoming airborne[6].
 - For liquids, use a chemical spill kit with appropriate absorbent materials to contain the spill.
- Clean:
 - Wearing appropriate PPE, carefully clean the spill area.
 - Place all cleanup materials into a designated hazardous waste container.

- Decontaminate: Thoroughly decontaminate the spill area and any equipment used for cleanup.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention[2].
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists[2][11].
- Inhalation: Remove the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention[2].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention[11].

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